

Using 5-Hydroxy-2-methylpentan-2-yl acetate as a specialized solvent

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Compound of Interest

Compound Name: 5-Hydroxy-2-methylpentan-2-yl
acetate

CAS No.: 110086-92-5

Cat. No.: B6325261

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Executive Summary

This guide details the operational protocols for utilizing **5-Hydroxy-2-methylpentan-2-yl acetate** (referred to herein as HMPA-Ac), a bifunctional solvent engineered for high-stress formulation environments. Unlike traditional glycol ether esters, HMPA-Ac features a tertiary ester linkage coupled with a primary hydroxyl tail.

This specific structural arrangement offers two critical advantages:

- **Hyper-Stability:** The steric bulk of the gem-dimethyl group at the C2 position shields the ester carbonyl from hydrolytic attack, allowing use in pH ranges (4.0–10.0) where primary acetates (e.g., Ethyl Acetate) degrade.
- **Amphiphilic Tuning:** The primary hydroxyl group (C5) facilitates hydrogen bonding with polar Active Pharmaceutical Ingredients (APIs), while the lipophilic core maintains miscibility with organic co-solvents.

Target Applications:

- Peptide Synthesis (prevention of ester hydrolysis during basic deprotection).
- Transdermal Drug Delivery (stratum corneum permeation enhancement).
- Crystallization of metastable polymorphs.

Physicochemical Profile & Mechanism

HPMA-Ac operates in the "Goldilocks" zone of solvency—bridging the gap between volatile polar solvents (Methanol, Acetone) and viscous high-boilers (DMSO, NMP).

Table 1: Comparative Physicochemical Properties

Property	HPMA-Ac (Predicted*)	NMP (Standard)	Ethyl Acetate (Traditional)	Relevance
Boiling Point	~215°C	202°C	77°C	Low volatility reduces "skinning" in coatings and allows high-temp reactions.
LogP	0.85	-0.38	0.73	Ideal lipophilicity for membrane permeation (LogP 1–3 range).
H-Bond Donors	1 (Primary -OH)	0	0	Critical for solubilizing peptidomimetics.
Hydrolytic Half-Life (pH 8)	>30 Days	Stable	<4 Hours	Key Differentiator: Tertiary ester resistance.
Flash Point	>95°C	91°C	-4°C	Safer handling profile.

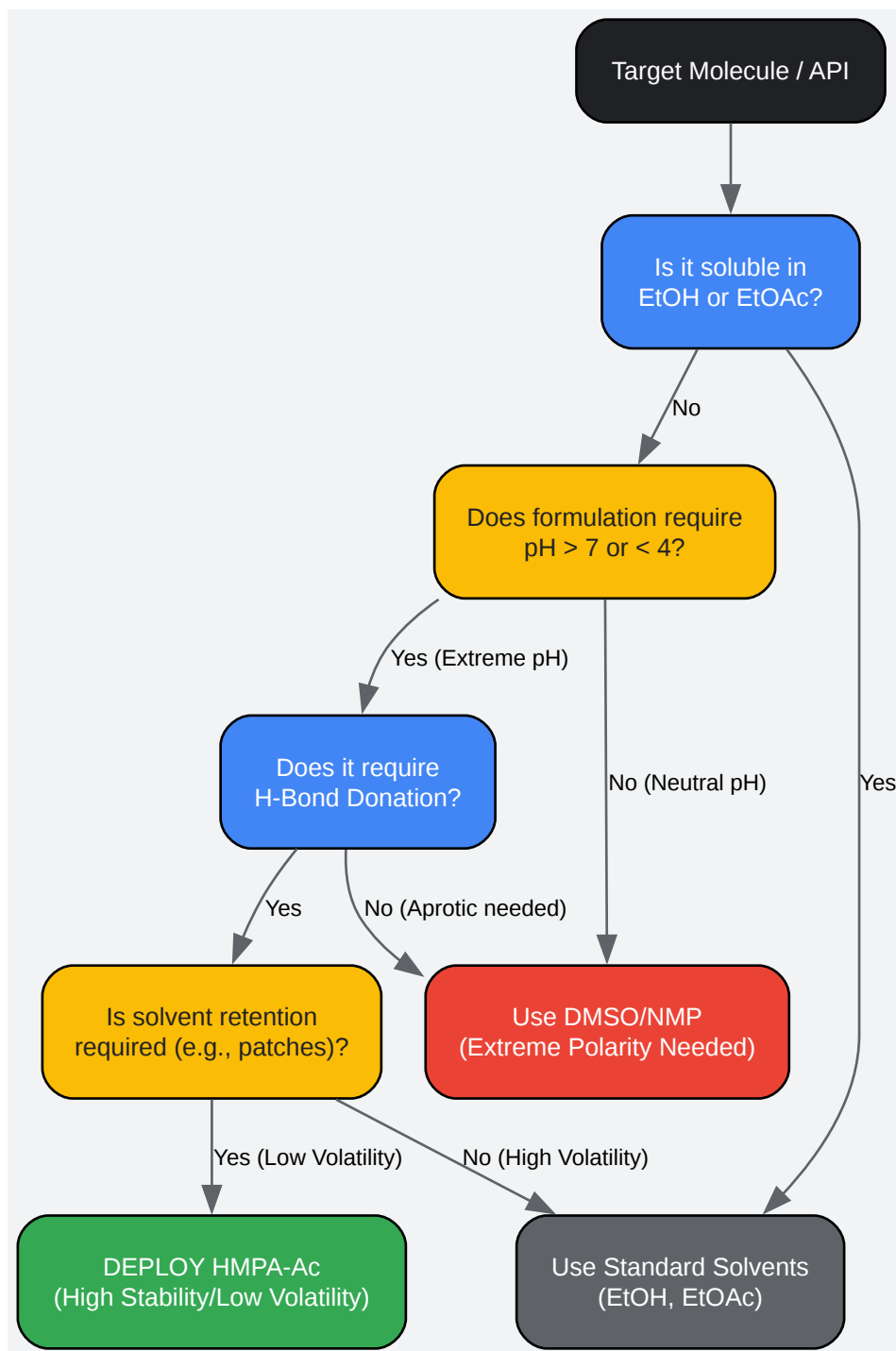
*Values estimated based on Group Contribution Methods for 2-methyl-2,5-pentanediol derivatives.

Mechanism of Action: The Steric Shield

The utility of HMPA-Ac rests on the Tertiary Ester Effect. In standard esters, the carbonyl carbon is exposed to nucleophilic attack by water or hydroxide ions.^[1] In HMPA-Ac, the C2 position is quaternary (bonded to a methyl, the acetate, and the chain). This steric crowding physically blocks the approach of nucleophiles, rendering the ester kinetically stable even in aqueous-organic mixtures.

Visualization: Solvency Decision Logic

The following decision tree assists process chemists in determining when to deploy HMPA-Ac over conventional solvents.



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Figure 1: Decision matrix for selecting HMPA-Ac based on solubility, stability, and volatility requirements.

Application Protocols

Protocol A: High-Throughput Solubility Screening (HTSS)

Objective: Determine saturation solubility of a hydrophobic API in HMPA-Ac vs. standard binary mixtures.

Materials:

- HMPA-Ac (>98% purity).
- Comparative Solvents: PEG-400, Ethanol, Propylene Glycol.
- HPLC System with UV/Vis detector.
- 0.22 µm PTFE Syringe Filters.

Workflow:

- Preparation: Aliquot 1.0 mL of HMPA-Ac into a 4 mL amber glass vial.
- Saturation: Add excess API solid (approx. 50 mg) to the vial.
- Equilibration: Vortex for 30 seconds, then incubate in a thermomixer at 25°C @ 500 RPM for 24 hours.
- Filtration: Centrifuge at 10,000 RPM for 5 minutes. Draw supernatant and filter through 0.22 µm PTFE.
- Dilution: Dilute filtrate 1:100 in Mobile Phase A (to prevent column overload).
- Quantification: Inject into HPLC. Calculate concentration using a pre-established calibration curve.

Expert Insight:

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If the API contains nucleophilic amines (e.g., Lysine residues), HMPA-Ac is superior to Propylene Carbonate, which can form carbamates. The tertiary acetate of HMPA-Ac resists aminolysis.

Protocol B: Accelerated Hydrolytic Stability Stress Test

Objective: Validate HMPA-Ac integrity in aqueous formulation buffers (Simulating shelf-life).

Materials:

- Buffer A: pH 2.0 (Phosphate/Citrate).
- Buffer B: pH 10.0 (Borate/NaOH).
- Internal Standard: Benzyl Alcohol (1 mg/mL).

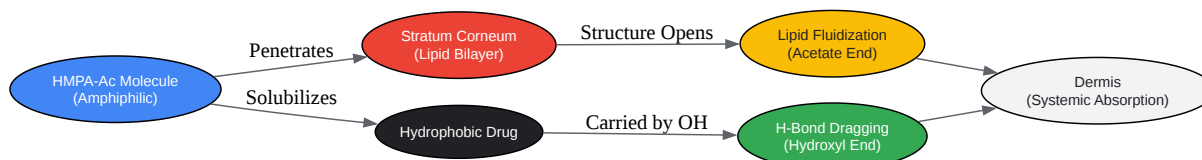
Step-by-Step:

- Mixture: Prepare a 50:50 (v/v) mixture of HMPA-Ac and Buffer (A or B).
- Spike: Add Internal Standard (IS) to correct for injection variability.
- Incubation: Seal in headspace vials and incubate at 60°C (Accelerated condition).
- Sampling:
 - T=0 hours
 - T=24 hours
 - T=72 hours
 - T=168 hours (1 week)

- Analysis: Analyze via GC-FID or HPLC-RI (Refractive Index).
 - Monitor: Appearance of free acetic acid or 2-methyl-2,5-pentanediol.
 - Pass Criteria: < 5% degradation after 168 hours at 60°C.

Mechanistic Workflow: Transdermal Permeation

HPMA-Ac acts as a chemical permeation enhancer (CPE). The acetate headgroup interacts with skin lipids, while the hydroxyl tail drags the drug molecule through the aqueous channels of the keratin network.



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Figure 2: Mechanism of HMPA-Ac assisted transdermal delivery.

Safety & Handling

- Metabolism: HMPA-Ac is expected to metabolize primarily into 2-methyl-2,5-pentanediol and acetic acid.
- Toxicity: While specific LD50 data for this isomer is niche, structural analogs (Hexylene Glycol) are generally GRAS (Generally Recognized As Safe) for cosmetics.
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Use in a fume hood due to organic vapor potential, though volatility is low.

References

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